

# 2-Amino-5-bromo-2'-fluorobenzophenone

## molecular weight and formula

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### Compound of Interest

Compound Name: 2-Amino-5-bromo-2'-fluorobenzophenone

Cat. No.: B016372

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An In-Depth Technical Guide to **2-Amino-5-bromo-2'-fluorobenzophenone**: Properties, Synthesis, and Applications

## Introduction

**2-Amino-5-bromo-2'-fluorobenzophenone** is a substituted benzophenone derivative that serves as a critical building block and intermediate in synthetic organic chemistry. Its trifunctional structure, featuring amino, bromo, and fluoro groups, makes it a versatile precursor for the synthesis of complex heterocyclic molecules and active pharmaceutical ingredients (APIs).[1] This guide provides a comprehensive overview of its chemical and physical properties, outlines a representative synthetic workflow, details its significant applications in medicinal chemistry, and discusses analytical methodologies for its characterization and quality control. Primarily, it is recognized as a key precursor in the synthesis of benzodiazepines, such as flubromazepam, and serves as an analytical reference standard for forensic and research applications.[2]

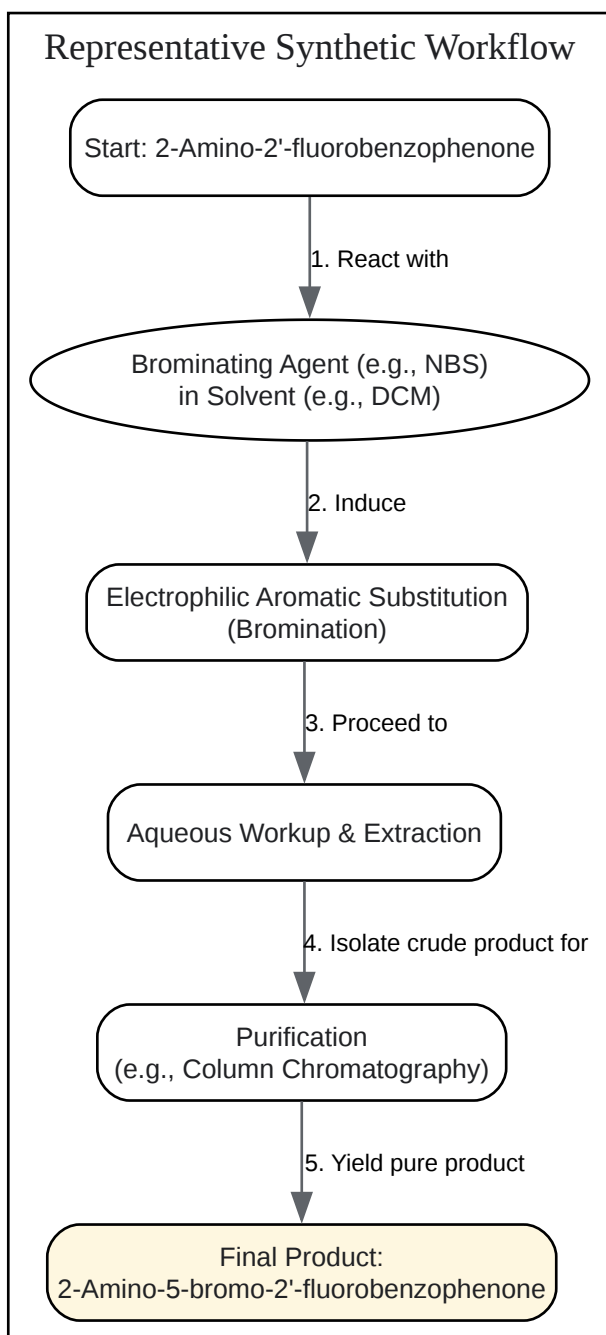
## Physicochemical Properties and Chemical Identity

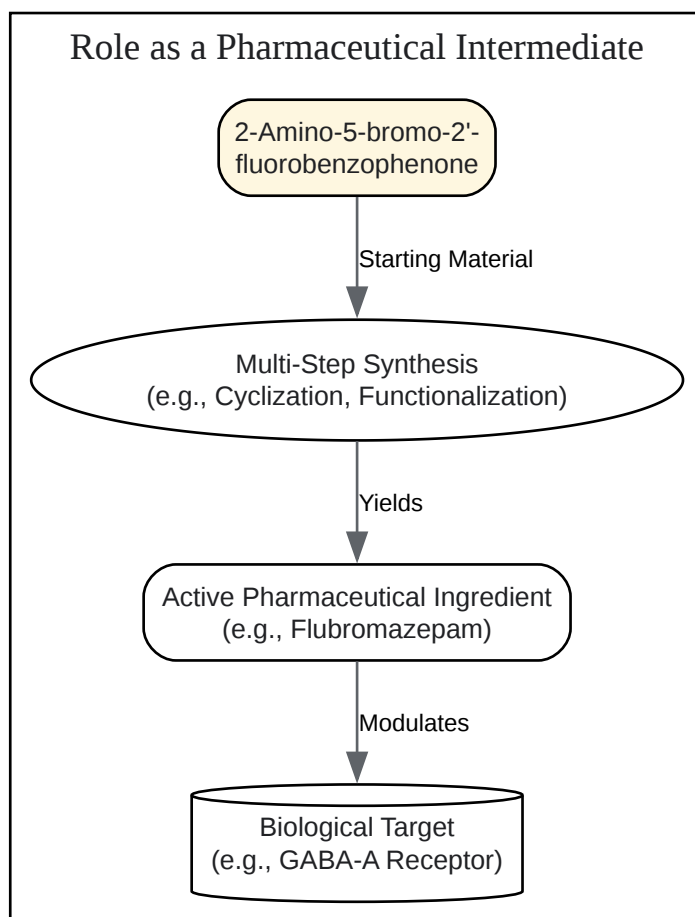
A thorough understanding of the physicochemical properties of **2-Amino-5-bromo-2'-fluorobenzophenone** is essential for its handling, storage, and application in synthetic protocols. The compound is typically a yellow crystalline solid.[3] For long-term stability, it is recommended to be stored at -20°C.[1][2]

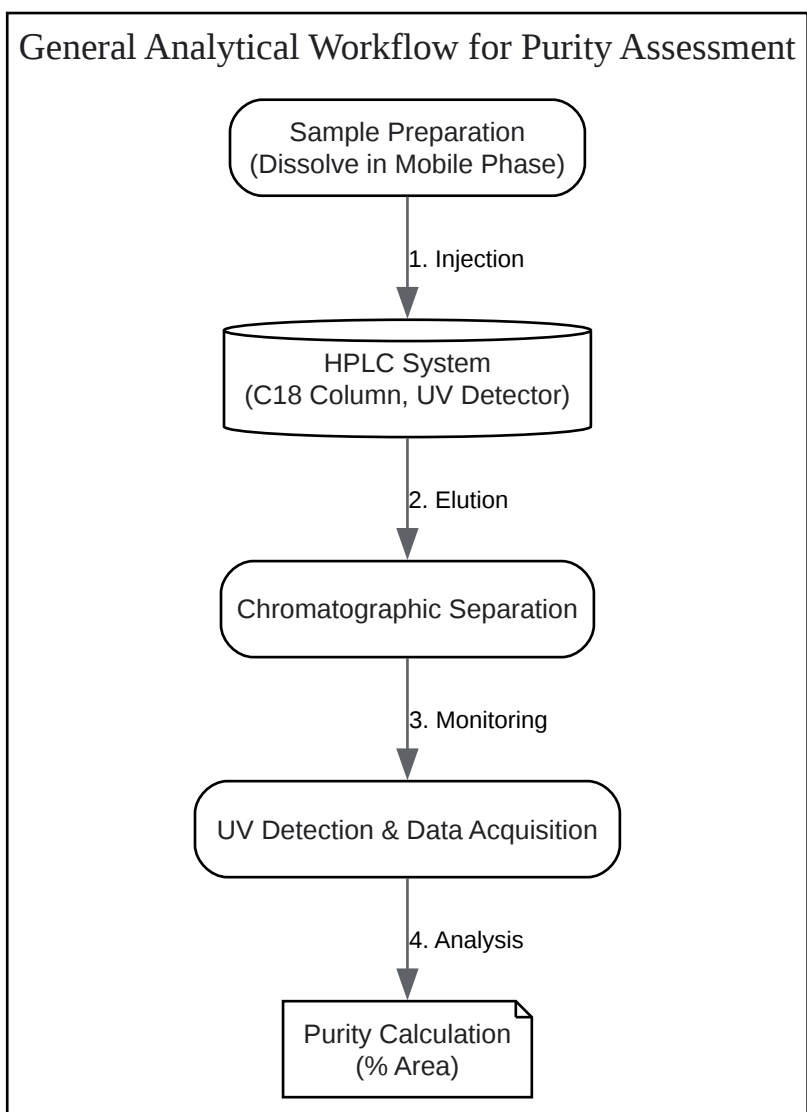
| Property            | Value  | Source(s) |
|---------------------|--|-----------|
| IUPAC Name          | (2-amino-5-bromophenyl)(2-fluorophenyl)methanone | [1][4]    |
| Synonyms            | 2-Amino-2'-fluoro-5-bromobenzophenone            | [2][4]    |
| CAS Number          | 1479-58-9  | [1][4][5] |
| Molecular Formula   | C <sub>13</sub> H <sub>9</sub> BrFNO             | [1][4][5] |
| Molecular Weight    | 294.12 g/mol                                     | [1][5][6] |
| Appearance          | Crystalline Solid                                | [2][3]    |
| Purity              | ≥98% (Commercial Grades)                         | [2]       |
| Solubility          | DMF: 30 mg/mL; DMSO: 30 mg/mL; Ethanol: 30 mg/mL | [2]       |
| Storage Temperature | -20°C  | [2]       |
| InChI Key           | XCOKDXNGCQXFCV-UHFFFAOYSA-N                      | [1][2][4] |

## Synthetic Pathways: A Representative Workflow

The synthesis of **2-Amino-5-bromo-2'-fluorobenzophenone** typically involves a multi-step process. A common strategy is the bromination of a suitable aminofluorobenzophenone precursor. The presence of the activating amino group directs the electrophilic substitution of bromine to the para position. The following diagram illustrates a generalized workflow for its synthesis.







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## References

- 1. 2-Amino-5-bromo-2'-fluorobenzophenone|CAS 1479-58-9 [benchchem.com]
- 2. caymanchem.com [caymanchem.com]

- 3. 2-Amino-2'-fluoro-5-bromobenzophenone CAS#: 1479-58-9 [m.chemicalbook.com]
- 4. 2-Amino-5-bromo-2'-fluorobenzophenone [webbook.nist.gov]
- 5. scbt.com [scbt.com]
- 6. 2-Amino-2'-fluoro-5-bromobenzophenone | 1479-58-9 [chemicalbook.com]
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